

3-Chloropentane CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropentane

Cat. No.: B1594929

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An In-depth Technical Guide to 3-Chloropentane

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloropentane**, a halogenated alkane of interest in organic synthesis. This document details its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and key safety and handling information.

Chemical Identity and Molecular Structure

3-Chloropentane is a secondary alkyl chloride. Its structure consists of a five-carbon pentane chain with a chlorine atom substituted at the third carbon position.

- CAS Number: 616-20-6[1]
- Molecular Formula: C₅H₁₁Cl[1]
- Molecular Weight: 106.59 g/mol [1][2]
- Synonyms: 1-Ethylpropyl chloride, 3-chloro-pentan[1][3]
- Canonical SMILES: CCC(Cl)CC
- InChIKey: CXQSCYIVCSCSES-UHFFFAOYSA-N[2]

The molecular structure of **3-Chloropentane** is symmetrical, with the chlorine-bearing carbon bonded to two ethyl groups, rendering it achiral.^[2]

Physicochemical and Spectroscopic Data

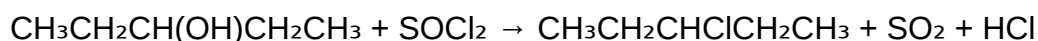
A summary of the key physical, chemical, and spectroscopic properties of **3-Chloropentane** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Physical State	Liquid	
Melting Point	-105 °C	[4][5]
Boiling Point	97.55 - 98.3 °C at 760 mmHg	[4][6]
Density	0.867 - 0.8854 g/cm ³	[4]
Refractive Index (n ²⁰ D)	1.403 - 1.4104	
Flash Point	9.8 °C	[7]
Vapor Pressure	46.2 mmHg at 25 °C	[7]
¹³ C NMR Spectra	Data available in spectral databases.	[7]
IR Spectra	Vapor phase IR spectra are available.	[7]

Experimental Protocol: Synthesis of 3-Chloropentane from 3-Pentanol

The following is a detailed experimental protocol for the synthesis of **3-Chloropentane** from 3-pentanol using thionyl chloride. This method is preferred for minimizing rearrangement products that can occur with hydrohalic acids.

Reaction Scheme:



Materials:

- 3-Pentanol (1 mole, 88 g)
- Dry Pyridine (1.1 mole, 87 g)
- Thionyl chloride (1.3 moles, 154.8 g)
- Ice
- 10% Sodium Carbonate Solution
- Anhydrous drying agent (e.g., sodium sulfate or potassium carbonate)

Equipment:

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Water bath
- Separatory funnel
- Distillation apparatus

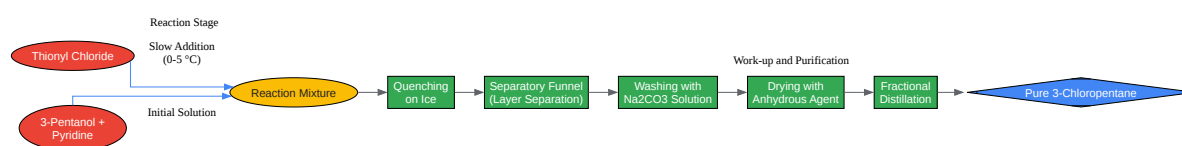
Procedure:

- Reaction Setup: In a round-bottom flask, prepare a solution of 1 mole of 3-pentanol in 1.1 moles of dry pyridine.
- Addition of Thionyl Chloride: Cool the flask in an ice bath. Over a period of approximately 50 minutes, add 1.3 moles of thionyl chloride dropwise to the stirred solution. A heavy white precipitate will form.

- **Reaction Completion:** Once the addition is complete, remove the ice bath. Allow the reaction mixture to stir for one hour at room temperature. Following this, warm the flask in a water bath from 30 to 53 °C for two hours to facilitate the removal of sulfur dioxide gas.
- **Work-up:** Pour the reaction mixture, which will appear as two brown layers, onto 200 g of ice.
- **Extraction and Washing:** Transfer the mixture to a separatory funnel and separate the layers. Wash the organic (halide) layer with a 10% sodium carbonate solution.
- **Drying:** Dry the crude **3-Chloropentane** layer using an anhydrous drying agent like sodium sulfate or potassium carbonate.
- **Purification:** Purify the final product by fractional distillation.

Logical Workflow and Diagrams

The synthesis and purification of **3-Chloropentane** can be visualized as a sequential workflow. The following diagram, generated using Graphviz (DOT language), illustrates the key stages of the process.



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Caption: Synthesis and Purification Workflow for **3-Chloropentane**.

Safety and Handling

3-Chloropentane is a highly flammable liquid and vapor and is harmful if swallowed, in contact with skin, or if inhaled.[1] It is imperative to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, open flames, and other ignition sources.[1] Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]

Reactivity and Applications

As a secondary alkyl halide, **3-Chloropentane** is a valuable substrate for studying nucleophilic substitution (S_N1 and S_N2) and elimination ($E1$ and $E2$) reactions.[2] The chlorine atom serves as a good leaving group, allowing for the synthesis of other functionalized pentane derivatives such as alcohols, ethers, and alkenes. For instance, reaction with a strong base can lead to the formation of pent-2-ene through an elimination reaction, while nucleophilic substitution with a hydroxide ion can yield 3-pentanol.[2] Its reactivity makes it a useful intermediate in various organic syntheses.

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- To cite this document: BenchChem. [3-Chloropentane CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1594929#3-chloropentane-cas-number-and-molecular-structure>]

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